

Proper Disposal and Handling of SN50M

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Compound of Interest

Compound Name: SN50M

Cat. No.: B593320

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Researchers and laboratory professionals must adhere to proper disposal and handling procedures to ensure a safe working environment. This document provides essential safety and logistical information for the cell-permeable inactive control peptide, **SN50M**.

Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by Merck Millipore, **SN50M** is not classified as a hazardous substance or mixture.^{[1][2]} This classification is crucial for determining the appropriate handling and disposal protocols.

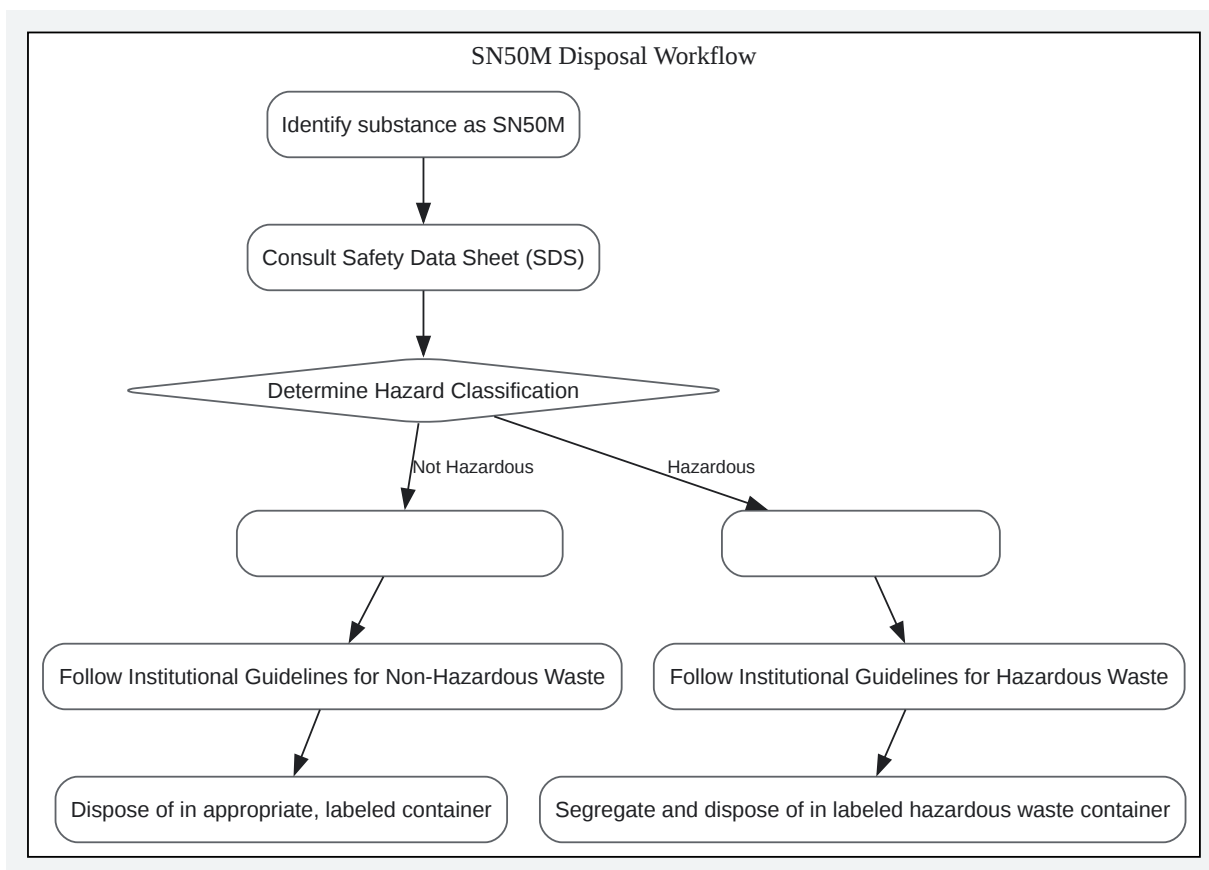
Hazard Classification	GHS Classification	Label Elements
SN50M	Not a hazardous substance or mixture ^{[1][2]}	Pictogram: NoneSignal word: NoneHazard statement(s): NonePrecautionary statement(s): None

Disposal Procedures

Given that **SN50M** is not considered hazardous, standard laboratory disposal procedures for non-hazardous chemical waste are applicable. Always consult your institution's specific waste disposal guidelines and local regulations.

General Disposal Workflow:

The following diagram outlines the general decision-making process for the disposal of **SN50M**.



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Caption: Decision workflow for the proper disposal of **SN50M**.

Handling and Storage

While **SN50M** is not classified as hazardous, good laboratory practices should always be followed.

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.
Handling	Avoid ingestion and inhalation. Avoid contact with eyes and skin.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Accidental Release Measures

In the event of a spill, follow these general procedures:

- Containment: Prevent further dispersal of the material.
- Clean-up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.
- Ventilation: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE during cleanup.

It is imperative to distinguish **SN50M**, the non-hazardous peptide, from other similarly named but chemically distinct and hazardous substances, such as the tin-lead alloy SN50/Pb50, which is a known carcinogen and reproductive hazard.[3] Always verify the identity of a chemical and consult its specific SDS before handling and disposal.

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References

- 1. merckmillipore.com [merckmillipore.com]

- 2. merckmillipore.com [merckmillipore.com]
- 3. One moment, please... [omnigp.com]
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